

Application Notes: Preparation of Tetraethylammonium Chloride Hydrate Stock Solution

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Compound of Interest

Compound Name: *Tetraethylammonium chloride hydrate*

Cat. No.: *B1357171*

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Introduction

Tetraethylammonium (TEA) chloride is a quaternary ammonium compound widely utilized in biomedical research and drug development.^{[1][2]} Its primary application is as a non-selective blocker of potassium (K⁺) channels, which makes it an invaluable tool for studying the physiology of excitable tissues like nerves and muscles.^{[3][4]} It is also used in studies of organic cation transporters and as a phase-transfer catalyst in organic synthesis.^{[1][5]} TEA chloride is a hygroscopic, crystalline solid that is highly soluble in water and other polar solvents.^{[1][6][7]} This document provides a detailed protocol for the preparation, storage, and safe handling of a stock solution of **Tetraethylammonium chloride hydrate**.

Data Summary

Quantitative data for **Tetraethylammonium chloride hydrate** is summarized in the table below. It is critical to consult the Certificate of Analysis for the specific lot number being used, as the degree of hydration affects the molecular weight.

Property	Value	References
Molecular Formula	$(\text{C}_2\text{H}_5)_4\text{N}(\text{Cl}) \cdot x\text{H}_2\text{O}$	[8]
Molecular Weight	Anhydrous: 165.70 g/mol	[4][8]
Monohydrate: 183.72 g/mol	[9][10]	
Appearance	White to colorless crystalline solid	[1][6]
Solubility in Water	1,595.54 g/L at 25°C	
Stability	Stable under normal ambient conditions	[7][11][12]
Stock Solution Storage	-20°C for up to 1 month	[5]
-80°C for up to 6 months	[5]	
CAS Number	56-34-8 (Anhydrous)	[8]
68696-18-4 (Monohydrate)	[9]	

Experimental Protocol

This protocol details the steps for preparing a stock solution of **Tetraethylammonium chloride hydrate**. The example calculation is for a 1 M solution using Tetraethylammonium chloride monohydrate.

1. Materials and Equipment

- **Tetraethylammonium chloride hydrate** (purity $\geq 97\%$)[8]
- High-purity water (ultrapure, deionized, or distilled)
- Analytical balance
- Weigh boat or paper
- Glass beaker

- Volumetric flask (Class A)
- Magnetic stirrer and stir bar
- Spatula
- Wash bottle with high-purity water
- Personal Protective Equipment (PPE): Safety glasses, lab coat, and nitrile gloves[8][13]
- (Optional) 0.22 μm syringe filter for sterile applications[5]
- (Optional) Sterile conical tubes for aliquoting and storage

2. Safety Precautions

- **Tetraethylammonium chloride hydrate** causes skin irritation and serious eye irritation.[8][11] It may also cause respiratory irritation if inhaled as a dust.[9][14]
- Always handle the compound in a well-ventilated area or a chemical fume hood to minimize dust generation and inhalation.[13][15]
- Wear appropriate PPE, including a lab coat, safety goggles, and gloves, at all times.[16]
- In case of contact with eyes, rinse cautiously with water for several minutes.[11] If skin contact occurs, wash with plenty of soap and water.[16]
- Wash hands thoroughly after handling the substance.[11][13]

3. Step-by-Step Preparation Procedure

Step 1: Calculate the Required Mass

- Determine the desired concentration (Molarity, M) and final volume (V) of the stock solution.
- Identify the correct molecular weight (MW) from the Certificate of Analysis for your specific lot of **Tetraethylammonium chloride hydrate**. Use the molecular weight for the hydrated form (e.g., monohydrate: 183.72 g/mol).[9][10]

- Calculate the mass (m) of the compound required using the formula:

- $m \text{ (g)} = M \text{ (mol/L)} \times V \text{ (L)} \times MW \text{ (g/mol)}$

Example Calculation for 100 mL of a 1 M solution using the monohydrate form:

- $m = 1 \text{ mol/L} \times 0.100 \text{ L} \times 183.72 \text{ g/mol} = 18.372 \text{ g}$

Step 2: Weigh the Compound

- Place a weigh boat on the analytical balance and tare it.
- Carefully weigh the calculated mass of the **Tetraethylammonium chloride hydrate** powder. Since the compound is hygroscopic (readily absorbs moisture from the air), perform this step efficiently to ensure accuracy.[\[6\]](#)[\[7\]](#)

Step 3: Dissolve the Compound

- Add approximately 70-80% of the final desired volume of high-purity water to a beaker containing a magnetic stir bar.
- Place the beaker on a magnetic stirrer and start stirring at a moderate speed.
- Slowly add the weighed **Tetraethylammonium chloride hydrate** powder to the vortex of the stirring water.
- Continue stirring until the powder is completely dissolved. The solution should be clear and colorless.[\[2\]](#)

Step 4: Adjust to Final Volume

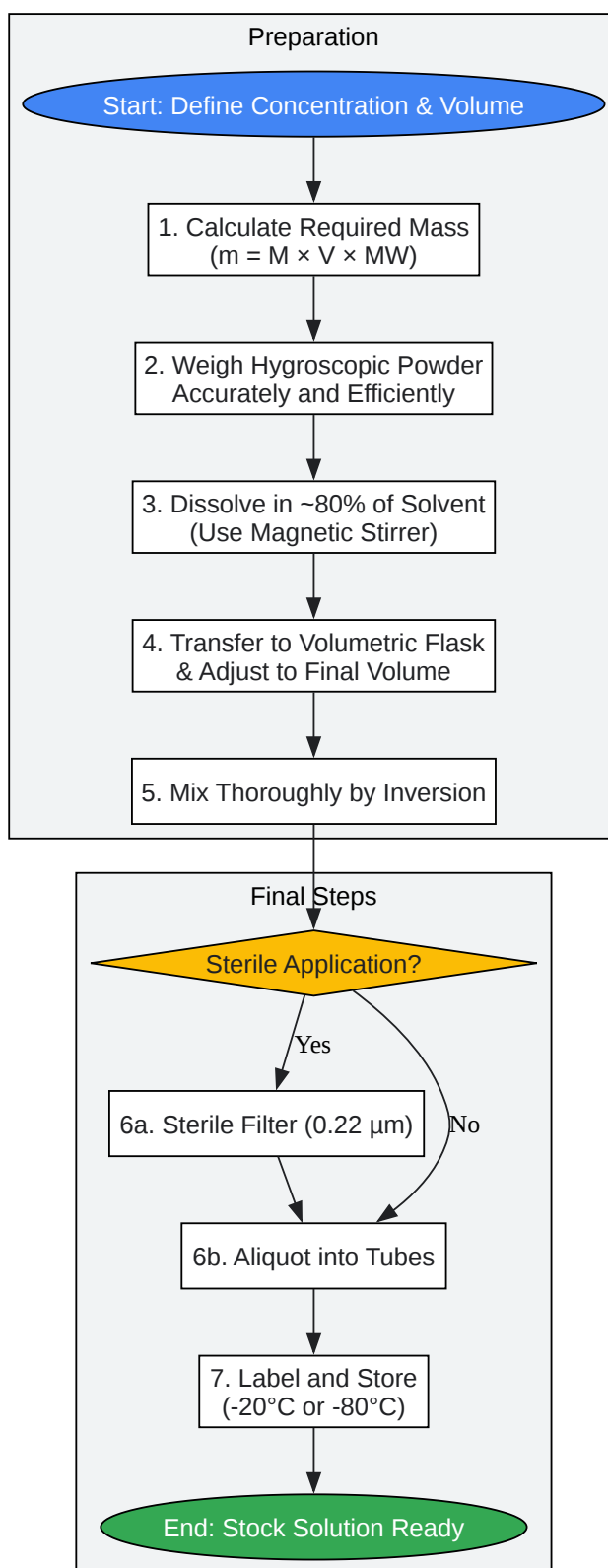
- Carefully transfer the dissolved solution from the beaker into the appropriate size volumetric flask.
- Rinse the beaker with a small amount of high-purity water and add the rinsate to the volumetric flask to ensure a complete transfer of the solute. Repeat this step twice.

- Add high-purity water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Cap the flask and invert it 15-20 times to ensure the solution is homogeneous.

Step 5: Sterilization and Storage (as needed)

- For biological applications requiring sterility, filter the stock solution through a 0.22 μm syringe filter into a sterile container.[\[5\]](#)
- Dispense the stock solution into smaller, single-use aliquots in sterile tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.[\[5\]](#)
- Label each aliquot clearly with the compound name, concentration, and preparation date.
- Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).[\[5\]](#)

Workflow Diagram



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Caption: Workflow for preparing a stock solution of **Tetraethylammonium chloride hydrate**.

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